

Technical Guide: Physical Properties of Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate

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Compound of Interest

Compound Name: Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate is a chemical compound utilized primarily as a plasticizer. This technical guide provides a summary of its known physical properties. Due to the limited availability of specific experimental data for this exact compound in publicly accessible literature, this guide also outlines standardized experimental protocols for determining key physical characteristics, drawing from internationally recognized guidelines.

Core Physical Properties

The following table summarizes the available physical and chemical data for **Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate**. It is important to note the distinction between this compound and its saturated analog, bis(2-ethylhexyl) cyclohexane-1,2-dicarboxylate, as their properties differ.

Property	Value	Test Method Reference
Molecular Formula	C ₂₄ H ₄₂ O ₄	-
Molecular Weight	394.60 g/mol [1] [2]	-
CAS Number	2915-49-3 [1] [2]	-
Physical State	Liquid (at 20°C)	Visual Inspection
Appearance	Colorless to Almost Colorless Clear Liquid	Visual Inspection
Purity	>97.0% (GC)	Gas Chromatography (GC)
Storage Temperature	Room Temperature (Recommended in a cool and dark place, <15°C)	-

Note: Data on properties such as boiling point, melting point, density, and viscosity for this specific compound are not readily available in the cited literature. The subsequent sections outline the standard methodologies for determining these properties.

Experimental Protocols for Physical Property Determination

The following are detailed methodologies for key experiments to determine the physical properties of liquid chemical compounds, based on OECD Guidelines for the Testing of Chemicals. These protocols provide a framework for the generation of reliable and reproducible data.

Determination of Boiling Point

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

Apparatus:

- Heating bath (e.g., oil bath)

- Boiling flask with a side arm
- Thermometer with appropriate range and calibration
- Condenser
- Pressure measurement device (barometer)

Procedure:

- A sample of the substance is placed in the boiling flask.
- The thermometer is positioned so that the top of the bulb is level with the bottom of the side arm of the flask.
- The flask is heated, and the liquid is brought to a boil.
- The temperature is recorded when the liquid is boiling and a steady stream of condensate is observed in the condenser.
- The ambient atmospheric pressure is recorded.
- If the determination is not made at standard atmospheric pressure (101.325 kPa), a pressure correction can be applied using the Sidney-Young equation.

Determination of Density

Principle: Density is the mass of a substance per unit volume.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Constant temperature bath

Procedure:

- The pycnometer is cleaned, dried, and weighed accurately.
- The pycnometer is filled with the test substance, ensuring no air bubbles are present.
- The filled pycnometer is placed in a constant temperature bath (e.g., 20°C) until thermal equilibrium is reached.
- The volume is adjusted to the mark, and the outside of the pycnometer is cleaned and dried.
- The filled pycnometer is weighed accurately.
- The density is calculated by dividing the mass of the substance by the volume of the pycnometer.

Determination of Dynamic Viscosity

Principle: Viscosity is a measure of a fluid's resistance to flow.

Apparatus:

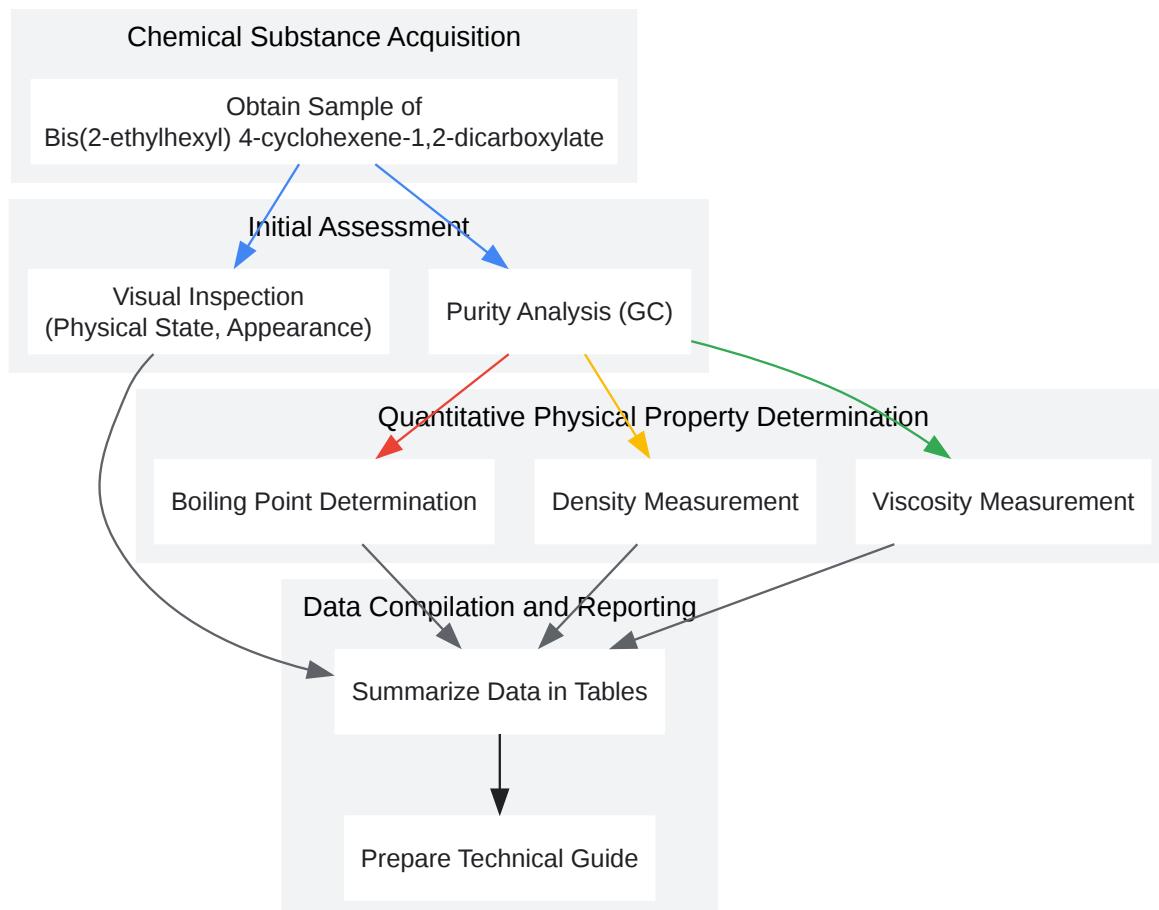
- Rotational viscometer or a capillary viscometer
- Constant temperature bath

Procedure (using a Rotational Viscometer):

- The viscometer is calibrated according to the manufacturer's instructions.
- The sample is placed in the sample holder, and the spindle is immersed in the liquid.
- The sample is allowed to reach thermal equilibrium in the constant temperature bath.
- The spindle is rotated at a known speed, and the torque required to overcome the viscous drag of the fluid is measured.
- The dynamic viscosity is calculated from the torque, the speed of rotation, and the dimensions of the spindle and sample holder.

Workflow and Logical Relationships

The following diagram illustrates a typical workflow for the characterization of a chemical substance's physical properties.



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Caption: Workflow for Physical Property Characterization.

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References

- 1. Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate [webbook.nist.gov]
- 2. Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate [webbook.nist.gov]
- To cite this document: BenchChem. [Technical Guide: Physical Properties of Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1268027#bis-2-ethylhexyl-4-cyclohexene-1-2-dicarboxylate-physical-properties>]

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